

SSP4 Probe: A Technical Guide to its Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: Sulfane Sulfur Probe 4

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Introduction

The fluorescent probe SSP4 (**Sulfane Sulfur Probe 4**) has emerged as a critical tool for the selective detection of sulfane sulfurs in biological systems.^{[1][2][3]} Sulfane sulfurs, which are sulfur atoms with six valence electrons and no charge, are increasingly recognized for their significant roles in physiological and pathological processes, including the modulation of neurotransmission, regulation of inflammation, and cellular protection against oxidative stress. ^[1] This guide provides a comprehensive overview of the chemical and physical properties of SSP4, detailed experimental protocols for its use, and a summary of its applications in life sciences research.

Chemical Structure and Properties

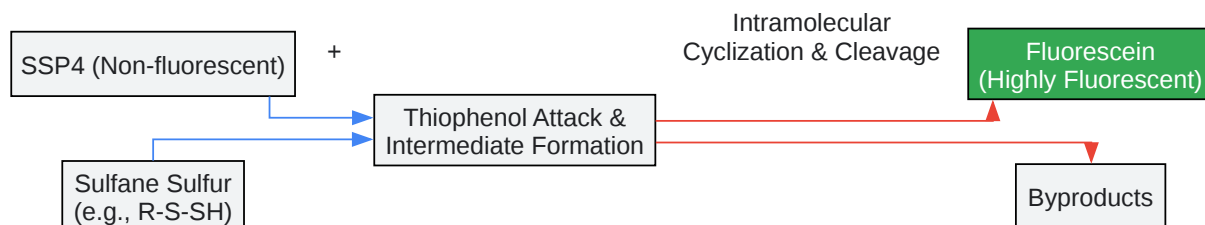
SSP4 is a fluorescein-based probe designed to react specifically with sulfane sulfur species such as persulfides (RSSH), polysulfides (RSSnR), and hydrogen polysulfides (H₂Sn).^{[1][4]} The probe itself is non-fluorescent; however, upon reaction with sulfane sulfurs, it releases fluorescein, a highly fluorescent molecule, enabling sensitive detection.^{[2][3]}

The chemical structure and key properties of SSP4 are summarized in the tables below.

Identifier	Value
Chemical Name	3',6'-Di(O-thiosalicyl)fluorescein[3]
CAS Number	1810731-98-6[4]
Molecular Formula	C34H20O7S2[4]
Molecular Weight	604.65 g/mol [3][5]
Physicochemical & Spectroscopic Properties	Value
Appearance	White to off-white solid[1][6]
Purity	≥95%[4]
Excitation Maximum (post-reaction)	482-494 nm[2][4]
Emission Maximum (post-reaction)	515 nm[2][4]
Detection Limit	28 nM[7]
Solubility	Soluble in DMSO[2]

Mechanism of Action

The detection mechanism of SSP4 relies on a specific chemical reaction with sulfane sulfurs. The probe is designed with thiophenol moieties that act as nucleophiles.[1] In the presence of electrophilic sulfane sulfur species, the thiophenol group attacks the sulfane sulfur, leading to the formation of an intermediate.[1] This intermediate then undergoes a rapid intramolecular cyclization, cleaving the ester linkage and releasing fluorescein.[1][8] This process results in a significant "turn-on" fluorescent signal.[2][3]



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Caption: Reaction mechanism of SSP4 with sulfane sulfurs.

Experimental Protocols

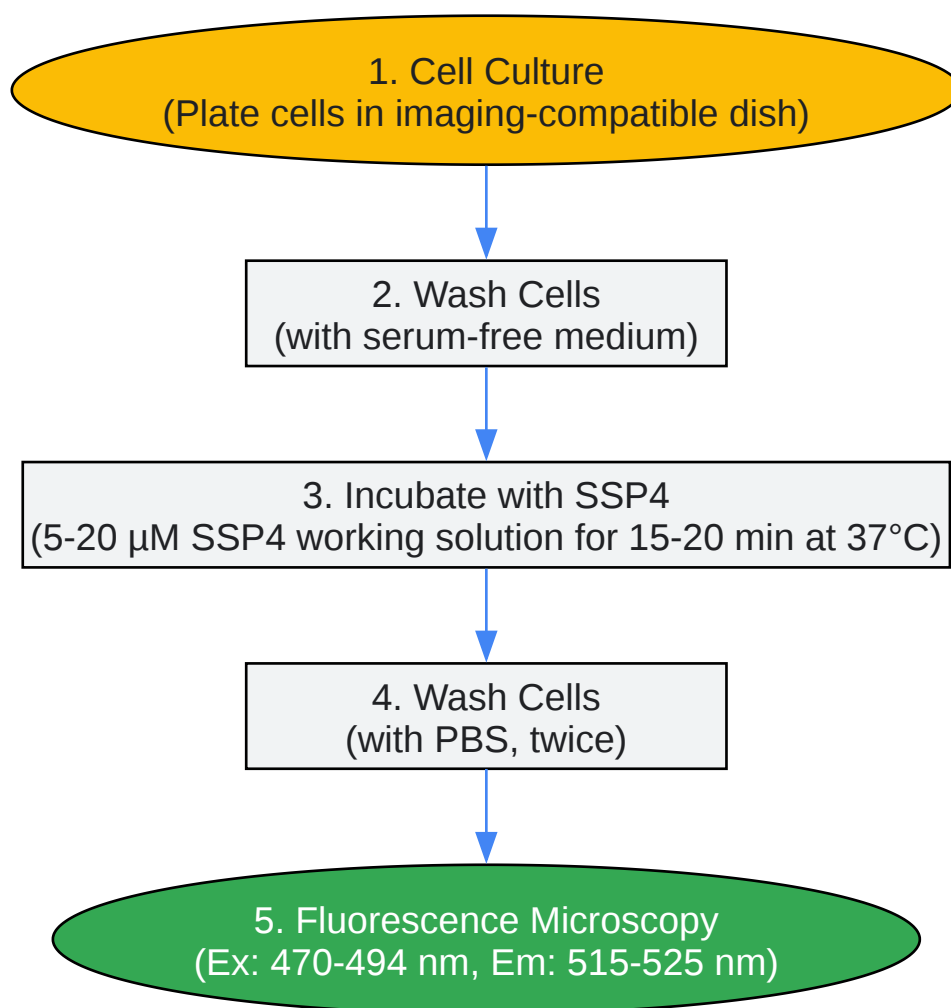
Preparation of Stock and Working Solutions

SSP4 Stock Solution (10 mM): To prepare a 10 mM stock solution, dissolve 1 mg of SSP4 in 165 μ L of dimethyl sulfoxide (DMSO).[2][9] This stock solution should be stored at -20°C and is stable for up to two months.[2][9] For longer-term storage, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[5][9]

SSP4 Working Solution (5-20 μ M): Prepare the working solution by diluting the 10 mM stock solution in a serum-free medium.[9] For cellular applications, the inclusion of a surfactant like cetyltrimethylammonium bromide (CTAB) at a final concentration of 0.5 mM can facilitate the probe's entry into cells.[2][9] For example, to prepare a 20 μ M working solution, add 10 μ L of the 10 mM SSP4 stock solution to 5 mL of serum-free medium containing 0.5 mM CTAB.[2]

General Protocol for Cellular Imaging

The following is a general protocol for detecting intracellular sulfane sulfurs using SSP4.



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Caption: Workflow for intracellular sulfane sulfur imaging with SSP4.

Detailed Steps:

- Culture cells in a dish or plate suitable for fluorescence microscopy.[2]
- Remove the culture medium and wash the cells once with a serum-free medium.[2]
- Add the SSP4 working solution to the cells and incubate for 15-20 minutes at 37°C in a 5% CO2 incubator.[1][2]
- After incubation, discard the SSP4 solution and wash the cells twice with phosphate-buffered saline (PBS).[2]

- Add fresh PBS to the cells and proceed with imaging using a fluorescence microscope equipped with appropriate filters (e.g., excitation at 470/40 nm and emission at 525/50 nm).
[\[1\]](#)[\[2\]](#)

Detection of Protein Persulfidation

SSP4 can also be utilized to detect persulfidated proteins.[\[1\]](#)

Protocol Outline:

- Treat the protein of interest (e.g., Bovine Serum Albumin, GAPDH) with a sulfane sulfur donor.[\[1\]](#)
- Remove the excess donor.
- Incubate the protein with SSP4.
- Measure the fluorescence intensity to quantify the level of persulfidation.[\[1\]](#)

For example, studies have shown a significant fluorescence enhancement when SSP4 is applied to BSA and GAPDH treated with Na₂S₂.[\[1\]](#)

Selectivity and Sensitivity

A key advantage of SSP4 is its high selectivity for sulfane sulfurs over other biologically relevant molecules.[\[1\]](#)[\[5\]](#)

Compound Class	Reactivity with SSP4
Sulfane Sulfurs (e.g., Na ₂ S ₂ , S ₈)	High
Thiols (e.g., Cysteine, Glutathione)	Negligible [1]
Other Amino Acids (e.g., Glycine, Tyrosine)	Negligible [1] [5]
Metal Ions (e.g., Fe ²⁺ , Zn ²⁺ , Ca ²⁺)	Negligible [1] [5]
Other Sulfur Species (e.g., H ₂ S, Sulfite)	Negligible [1]

This high degree of selectivity ensures that the fluorescent signal is primarily due to the presence of sulfane sulfurs, minimizing false-positive results.[1] The probe has demonstrated high sensitivity in various buffer systems and is effective for detecting both exogenously applied and endogenously produced sulfane sulfurs in different cell lines.[1][10]

Synthesis of SSP4

The synthesis of SSP4 is a three-step process starting from commercially available 2-mercaptobenzoic acid.[1] The key steps involve the formation of a disulfide, esterification with fluorescein, and subsequent reduction of the disulfide to yield the final probe.[1] The structure of the synthesized SSP4 is typically confirmed using ¹H NMR, ¹³C NMR, and high-resolution mass spectrometry (HRMS).[1]



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Caption: Simplified synthetic pathway for the SSP4 probe.

Conclusion

SSP4 is a robust and reliable fluorescent probe for the detection and imaging of sulfane sulfurs in a variety of biological contexts. Its high sensitivity, selectivity, and ease of use make it an invaluable tool for researchers investigating the roles of these reactive sulfur species in health and disease. The detailed protocols and data presented in this guide are intended to facilitate the successful application of SSP4 in diverse research settings.

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References

- 1. Shining a light on SSP4: A comprehensive analysis and biological applications for the detection of sulfane sulfurs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. -SulfoBiotics- SSP4 SB10 manual | DOJINDO [dojindo.com]
- 3. Biosulfur Analysis -SulfoBiotics- SSP4 | CAS 1810731-98-6 Dojindo [dojindo.com]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. interchim.fr [interchim.fr]
- 10. researchgate.net [researchgate.net]
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